

Thermoelectric Properties of Platinum Disulfide (PtS2) Thin Films: An In-depth Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the thermoelectric properties of **platinum disulfide** (PtS2) thin films. While experimental data on the thermoelectric characteristics of PtS2 remain limited in publicly accessible literature, this document compiles the available theoretical predictions for PtS2 and presents experimental data for the closely related platinum diselenide (PtSe2) to offer valuable comparative insights. The guide details established experimental protocols for the synthesis of PtS2 thin films and the characterization of their thermoelectric properties, supplemented by visualizations of key workflows.

Introduction to Thermoelectricity in PtS2

Thermoelectric materials offer a promising avenue for waste heat recovery and solid-state cooling. The efficiency of a thermoelectric material is quantified by the dimensionless figure of merit, ZT, defined as ZT = $(S^2\sigma T)/\kappa$, where S is the Seebeck coefficient, σ is the electrical conductivity, T is the absolute temperature, and κ is the thermal conductivity. The term $S^2\sigma$ is known as the power factor, a critical parameter for evaluating a material's potential for high thermoelectric performance.

Platinum disulfide (PtS2), a member of the Group 10 transition metal dichalcogenides (TMDs), has garnered interest for its unique electronic and optical properties. Its potential in thermoelectric applications is an emerging area of research. Theoretical studies suggest that the thermoelectric properties of PtS2 can be tuned, for instance, through strain engineering.



Quantitative Thermoelectric Data

A comprehensive summary of the available quantitative data on the thermoelectric properties of PtS2 and related materials is presented below. It is important to note the distinction between theoretical predictions for PtS2 and experimental data for PtSe2.

Table 1: Theoretical Thermoelectric Properties of

Monolayer PtS2

Property	Value	Conditions	Source
Seebeck Coefficient (S)	Varies with strain and doping	Theoretical calculations	[1]
Electrical Conductivity (σ/τ)	Decreases with increasing band gap	Theoretical calculations	[1]
Power Factor (S ² σ)	Can be enhanced by tensile strain	Theoretical calculations	[1]

Note: Specific numerical values are highly dependent on the calculation parameters and the applied strain and doping levels. The provided information indicates trends observed in theoretical studies.

Table 2: Experimental Thermoelectric Properties of

PtSe2 Thin Films

Property	Value	Film Thickness	Measurement Conditions	Source
Seebeck Coefficient (S)	>~160 μV/K	Not specified	Two-step thermal annealing at 574 K	[2]
Thermal Conductivity (ĸ)	40.4 ± 4.67 W/(m·K)	4.5 nm	Room Temperature	[3]

Note: This data is for PtSe2 and serves as a reference for the potential properties of PtS2. Direct experimental validation for PtS2 is needed.



Table 3: Experimental Thermal Conductivity of PtS2 Thin

Films

Property	Value	Film Thickness	Measurement Conditions	Source
Thermal Conductivity (κ)	85.6 ± 7.70 W/(m·K)	4 nm	Room Temperature	[3]

Experimental Protocols

Detailed methodologies for the synthesis of PtS2 thin films and the characterization of their fundamental thermoelectric properties are outlined below.

Synthesis of PtS2 Thin Films by Chemical Vapor Deposition (CVD)

A common method for synthesizing large-area, few-layer PtS2 films is through the direct sulfurization of a pre-deposited platinum (Pt) film.[4][5]

Protocol:

- Substrate Preparation: A suitable substrate (e.g., SiO2/Si) is cleaned to remove any organic and inorganic contaminants.
- Platinum Deposition: A thin film of Pt is deposited onto the cleaned substrate using techniques such as e-beam evaporation or sputtering. The thickness of the Pt film will influence the final thickness of the PtS2 film.
- Sulfurization: The Pt-coated substrate is placed in a two-zone tube furnace. Sulfur powder is
 placed in the upstream zone (Zone 1), and the substrate is placed in the downstream zone
 (Zone 2).
- Heating Profile:
 - Zone 1 is heated to a specific temperature (e.g., 200-300 °C) to generate sulfur vapor.

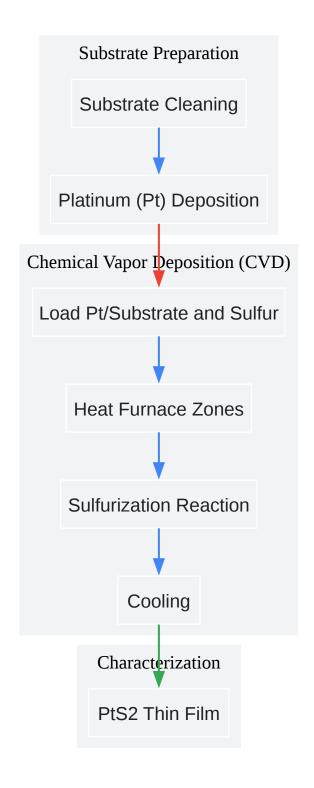






- Zone 2 is heated to a higher temperature (e.g., 400-800 °C) to facilitate the reaction between the Pt film and sulfur vapor.
- Reaction: The sulfur vapor is carried over the Pt film by an inert carrier gas (e.g., Argon). The reaction time is typically in the range of 30-60 minutes.
- Cooling: After the reaction, the furnace is cooled down to room temperature naturally.





Click to download full resolution via product page

PtS2 Thin Film Synthesis Workflow via CVD.

Measurement of the Seebeck Coefficient





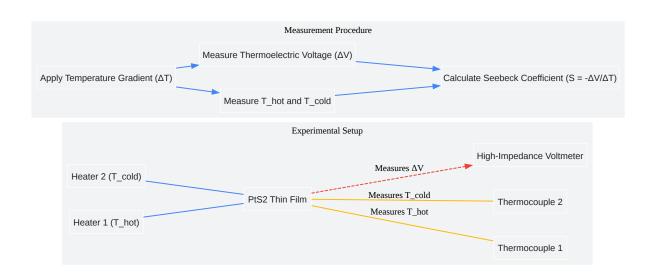


The Seebeck coefficient is typically measured using a two-probe method where a temperature gradient is applied across the thin film, and the resulting thermoelectric voltage is measured.[6] [7][8]

Protocol:

- Sample Mounting: The PtS2 thin film sample is mounted on a sample holder equipped with two heaters and two thermocouples.
- Thermal Contact: The ends of the sample are brought into good thermal contact with two separate heater blocks.
- Temperature Gradient: One heater is used to create a temperature difference (ΔT) across
 the sample. The temperatures at the two ends (T_hot and T_cold) are measured using the
 thermocouples.
- Voltage Measurement: Two electrical probes are placed in contact with the thin film at the same points where the temperatures are measured. The open-circuit voltage (ΔV) generated by the Seebeck effect is measured using a high-impedance voltmeter.
- Calculation: The Seebeck coefficient is calculated as $S = -\Delta V/\Delta T$. The measurement is repeated for several small temperature gradients to ensure linearity and accuracy.





Click to download full resolution via product page

Workflow for Seebeck Coefficient Measurement.

Measurement of the Electrical Conductivity

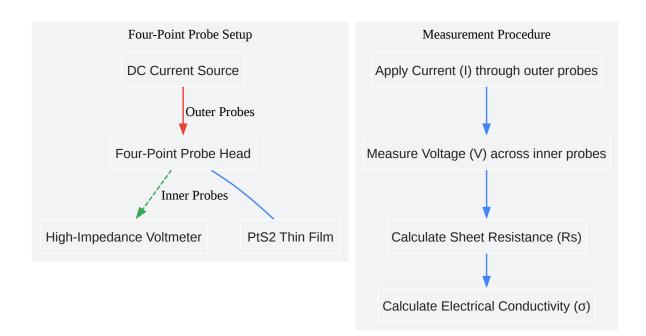
The in-plane electrical conductivity of thin films is commonly measured using the four-point probe method to eliminate the influence of contact resistance.[9][10][11]

Protocol:

- Probe Configuration: A four-point probe head with four equally spaced, co-linear probes is used.
- Contact: The probe head is brought into contact with the surface of the PtS2 thin film.



- Current Application: A constant DC current (I) is passed through the two outer probes.
- Voltage Measurement: The voltage drop (V) across the two inner probes is measured using a high-impedance voltmeter.
- Calculation:
 - The sheet resistance (Rs) is calculated using the formula: Rs = $(\pi/\ln(2))$ * (V/I) for a thin film with lateral dimensions much larger than the probe spacing.
 - The electrical conductivity (σ) is then calculated as $\sigma = 1$ / (Rs * t), where 't' is the thickness of the thin film.



Click to download full resolution via product page

Four-Point Probe Electrical Conductivity Measurement.



Conclusion and Future Outlook

The exploration of the thermoelectric properties of PtS2 thin films is still in its early stages. While theoretical studies indicate the potential for tuning its thermoelectric performance, a significant gap exists in experimental data. The close analogy with PtSe2, for which some experimental data are available, suggests that PtS2 could exhibit interesting thermoelectric behavior.

Future research should focus on the systematic experimental investigation of the Seebeck coefficient, electrical conductivity, and thermal conductivity of high-quality, large-area PtS2 thin films. The influence of film thickness, crystallinity, and doping on the thermoelectric properties needs to be thoroughly explored to unlock the full potential of PtS2 for thermoelectric applications. The detailed experimental protocols provided in this guide offer a solid foundation for such future investigations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. researchgate.net [researchgate.net]
- 2. Intrinsic Seebeck coefficients of 2D polycrystalline PtSe2 semiconducting films through two-step annealing Journal of Materials Chemistry A (RSC Publishing) [pubs.rsc.org]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Synthesis of large-scale few-layer PtS2 films by chemical vapor deposition | Semantic Scholar [semanticscholar.org]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. pubs.aip.org [pubs.aip.org]
- 8. pubs.aip.org [pubs.aip.org]
- 9. Four Point Probe Measurement Explained [suragus.com]



- 10. ossila.com [ossila.com]
- 11. linseis.com [linseis.com]
- To cite this document: BenchChem. [Thermoelectric Properties of Platinum Disulfide (PtS2) Thin Films: An In-depth Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8086138#thermoelectric-properties-of-pts2-thin-films]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com